

A Technical Safety Guide to Cumylamine (CAS: 585-32-0)

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Compound of Interest

Compound Name: Cumylamine

Cat. No.: B032423

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Introduction

Cumylamine (CAS: 585-32-0), also known as α,α -Dimethylbenzylamine or 2-Phenylpropan-2-amine, is an organic compound with the molecular formula $C_9H_{13}N$.^{[1][2]} It appears as a colorless to light yellow liquid with a characteristic strong, ammonia-like odor.^[1] Due to its chemical structure, **cumylamine** serves as a valuable intermediate and reactant in organic synthesis, including the preparation of pharmaceuticals like anti-malarial drugs and HCV inhibitors.^{[1][3]} This guide provides a comprehensive overview of the safety data, handling procedures, and emergency responses for **cumylamine**, intended for researchers, chemists, and professionals in drug development and other scientific fields.

Physical and Chemical Properties

Proper handling and storage protocols are directly influenced by the physical and chemical properties of a substance. The key quantitative data for **cumylamine** are summarized below.

Property	Value	Source(s)
Molecular Weight	135.21 g/mol	[4]
Boiling Point	197 °C	[4]
Flash Point	84 °C	[4]
Specific Gravity	0.94 (at 20°C/20°C)	[4]
Refractive Index	1.52	[4]
Water Solubility	Insoluble	[5]
pKa	9.36 ± 0.10 (Predicted)	[1][5]
Appearance	Colorless to light orange/yellow clear liquid	[4]

Toxicological Profile and Hazard Classification

Cumylamine is classified as a hazardous substance with significant acute and chronic risks. The GHS (Globally Harmonized System) classification highlights its primary dangers.

Hazard Classification	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	[5][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[7]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[7]
Flammability	Category 4	H227: Combustible liquid	[7]
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects	[1]

The signal word associated with these classifications is "Danger".^{[1][5][6]} Ingestion of **cumylamine** is a primary concern due to its acute oral toxicity.^{[1][6]} Direct contact can lead to significant skin and eye irritation.^[7] Furthermore, its classification as a combustible liquid requires precautions against heat and ignition sources.^[7] Spills and improper disposal pose a risk to aquatic environments.^[1]

Hazard Control and Safe Handling

A multi-layered approach involving engineering controls, administrative procedures, and personal protective equipment (PPE) is essential for safely handling **cumylamine**.

Engineering Controls:

- Ventilation: All work with **cumylamine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent the buildup of vapors.^{[7][8]}
- Safety Equipment: Safety showers and eyewash stations must be readily accessible in any area where **cumylamine** is handled.^[7]

Administrative Controls:

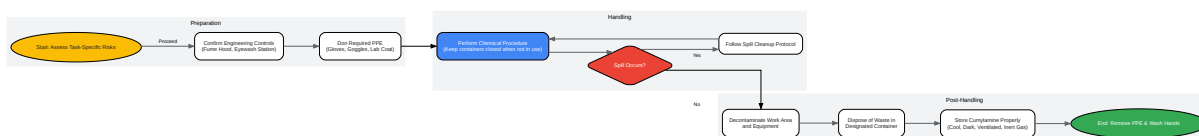
- Risk Assessment: Prior to use, a thorough risk assessment should be performed.
- Training: All personnel must be trained on the specific hazards of **cumylamine**, safe handling procedures, and emergency protocols.
- Hygiene: Do not eat, drink, or smoke in areas where **cumylamine** is used.^{[1][9]} Wash hands thoroughly after handling.^{[4][7]}

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles and, if there is a significant splash risk, a face shield.^{[7][8]}
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).^[10] Gloves should be inspected before use and replaced immediately if contaminated or damaged.

- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.[8]

The logical flow for safely handling this chemical is depicted in the following workflow diagram.

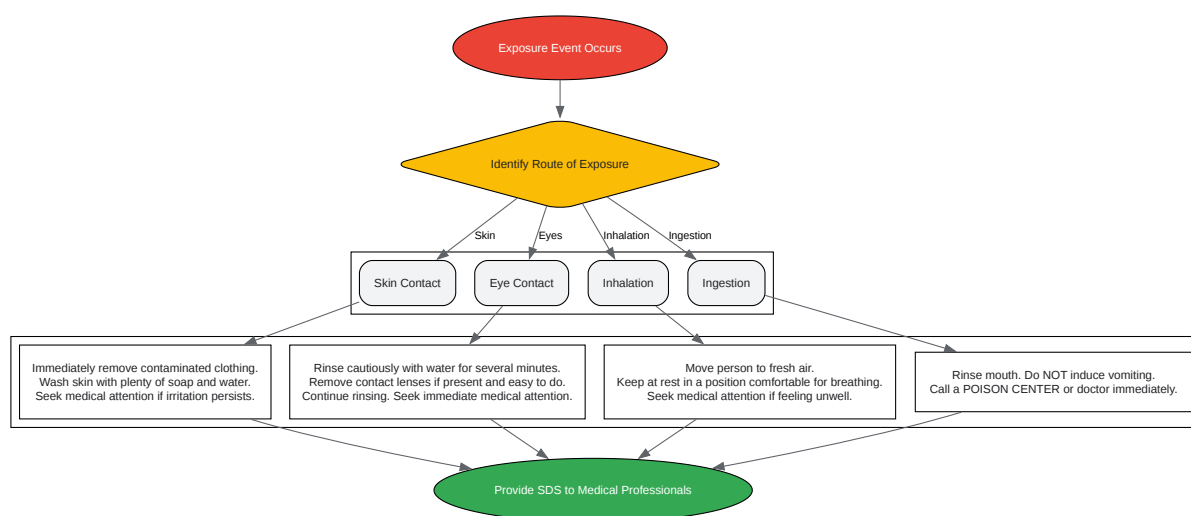


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Workflow for the safe handling of **Cumylamine**.

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure. The following diagram outlines the decision-making process for first aid.



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First aid response pathway for **Cumylamine** exposure.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.[7]

- Specific Hazards: **Cumylamine** is a combustible liquid.[7] Containers may explode when heated, and its vapors can form explosive mixtures with air.[8] Firefighters should wear full protective gear and self-contained breathing apparatus (SCBA).

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dark, and well-ventilated area.[5][7]
- It is recommended to store under an inert atmosphere as the material is air-sensitive.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Store locked up and away from incompatible materials such as strong oxidizing agents and acids.[1][8]

Disposal:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[7] Waste should be handled by a licensed professional waste disposal service.

Note on Experimental Protocols

The quantitative data presented in this guide are derived from Safety Data Sheets provided by chemical suppliers. These documents typically summarize the results of standardized testing without detailing the specific experimental protocols used. The generation of such data generally follows internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) for testing chemicals for properties like acute toxicity (e.g., OECD Guideline 423), skin irritation (e.g., OECD Guideline 404), and eye irritation (e.g., OECD Guideline 405). For detailed methodologies, researchers should refer directly to these standardized protocols.

Conclusion

Cumylamine is a valuable chemical intermediate that poses significant health and safety risks, including acute oral toxicity, skin and eye irritation, and combustibility. Strict adherence to

safety protocols, including the use of appropriate engineering controls and personal protective equipment, is mandatory. All personnel must be thoroughly familiar with the information in the Safety Data Sheet and be prepared to implement emergency first aid procedures correctly. Proper storage and disposal are crucial to mitigate risks to both personnel and the environment.

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